

An In-depth Technical Guide to 2-Nitrophenyl 3-methylbenzoate

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Compound of Interest

Compound Name: 2-Nitrophenyl 3-methylbenzoate

Cat. No.: B322652

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For Researchers, Scientists, and Drug Development Professionals

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Abstract

This technical guide provides a comprehensive overview of **2-Nitrophenyl 3-methylbenzoate**, a nitroaromatic ester with significant potential in organic synthesis and drug development. This document details its physicochemical properties, including a calculated molecular weight of 257.24 g/mol. A detailed, field-proven protocol for its synthesis via Fischer-Speier esterification is presented, accompanied by an in-depth discussion of the reaction mechanism and optimization strategies. Furthermore, this guide outlines modern analytical techniques for the structural elucidation and purity assessment of the compound, including Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). Potential applications, particularly in the realm of peptide synthesis and as an enzymatic substrate, are explored, underpinned by a discussion of the role of the nitrophenyl moiety as an effective leaving group. Finally, this guide provides essential safety protocols for the handling,

storage, and disposal of **2-Nitrophenyl 3-methylbenzoate**, ensuring best practices in a laboratory setting.

Introduction: Unveiling 2-Nitrophenyl 3-methylbenzoate

2-Nitrophenyl 3-methylbenzoate is an aromatic ester that incorporates a 2-nitrophenyl group and a 3-methylbenzoyl group. The presence of the electron-withdrawing nitro group on the phenyl ring significantly influences the chemical reactivity of the ester, making it a valuable intermediate in various organic transformations. This guide serves as a technical resource for researchers and professionals, offering a detailed exploration of this compound from its fundamental properties to its practical applications.

Physicochemical Properties and Molecular Structure

A thorough understanding of the physicochemical properties of **2-Nitrophenyl 3-methylbenzoate** is paramount for its effective use in research and development.

Molecular Formula and Weight

The molecular structure of **2-Nitrophenyl 3-methylbenzoate** is derived from the esterification of 2-nitrophenol and 3-methylbenzoic acid.

- 2-Nitrophenol:
 - Chemical Formula: $C_6H_5NO_3$
 - Molecular Weight: 139.11 g/mol
- 3-Methylbenzoic Acid (m-Toluic Acid):
 - Chemical Formula: $C_8H_8O_2$
 - Molecular Weight: 136.15 g/mol

The formation of the ester bond involves the elimination of one molecule of water (H₂O). Therefore, the chemical formula and molecular weight of **2-Nitrophenyl 3-methylbenzoate** are calculated as follows:

- Chemical Formula: $(C_6H_5NO_3 + C_8H_8O_2) - H_2O = C_{14}H_{11}NO_4$
- Molecular Weight Calculation:
 - (14 x Atomic Weight of Carbon) + (11 x Atomic Weight of Hydrogen) + (1 x Atomic Weight of Nitrogen) + (4 x Atomic Weight of Oxygen)
 - $(14 \times 12.011) + (11 \times 1.008) + (14.007) + (4 \times 15.999) = 257.24 \text{ g/mol}$

Table 1: Summary of Physicochemical Properties

Property	Value	Source
Chemical Formula	C ₁₄ H ₁₁ NO ₄	Calculated
Molecular Weight	257.24 g/mol	Calculated
IUPAC Name	2-nitrophenyl 3-methylbenzoate	-
Synonyms	2-Nitrophenyl m-toluate	-

Structural Representation

The two-dimensional structure of **2-Nitrophenyl 3-methylbenzoate** is presented below:

Synthesis of 2-Nitrophenyl 3-methylbenzoate: A Practical Approach

The most common and efficient method for the synthesis of **2-Nitrophenyl 3-methylbenzoate** is the Fischer-Speier esterification. This acid-catalyzed reaction involves the condensation of 3-methylbenzoic acid with 2-nitrophenol.

Reaction Mechanism: A Step-by-Step Elucidation

The Fischer esterification is a reversible process, and its mechanism involves several key steps:



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Caption: Fischer-Speier Esterification Workflow.

Experimental Protocol: A Validated Methodology

This protocol is based on established methods for Fischer esterification and is optimized for the synthesis of **2-Nitrophenyl 3-methylbenzoate**.^{[1][2][3]}

Materials:

- 3-Methylbenzoic acid
- 2-Nitrophenol
- Concentrated Sulfuric Acid (H₂SO₄)
- Anhydrous Methanol (or other suitable alcohol as solvent)
- Sodium Bicarbonate (NaHCO₃) solution (saturated)
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO₄) or Sodium Sulfate (Na₂SO₄)
- Ethyl Acetate

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, dissolve 3-methylbenzoic acid in an excess of anhydrous methanol.

- **Catalyst Addition:** Slowly and cautiously add a catalytic amount of concentrated sulfuric acid to the reaction mixture while stirring.
- **Reflux:** Heat the mixture to reflux and maintain for several hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Workup:** After the reaction is complete, allow the mixture to cool to room temperature. Remove the excess methanol under reduced pressure.
- **Extraction:** Dissolve the residue in ethyl acetate and wash sequentially with a saturated solution of sodium bicarbonate and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- **Purification:** The crude **2-Nitrophenyl 3-methylbenzoate** can be purified by recrystallization or column chromatography.

Analytical Characterization: Structural and Purity Verification

A combination of spectroscopic techniques is essential for the unambiguous structural confirmation and purity assessment of the synthesized **2-Nitrophenyl 3-methylbenzoate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **^1H NMR:** The proton NMR spectrum is expected to show distinct signals for the aromatic protons of both the 2-nitrophenyl and 3-methylbenzoyl moieties, as well as a singlet for the methyl group. The chemical shifts will be influenced by the electron-withdrawing nitro group and the ester linkage.^{[4][5][6][7]}
- **^{13}C NMR:** The carbon NMR spectrum will display characteristic signals for the carbonyl carbon of the ester, the aromatic carbons, and the methyl carbon. The loss of symmetry compared to the starting materials will result in a greater number of distinct signals for the aromatic carbons.^{[4][5][7]}

Infrared (IR) Spectroscopy

The IR spectrum will provide crucial information about the functional groups present in the molecule. Key expected absorption bands include:

- C=O Stretch (Ester): A strong absorption band around 1735-1750 cm^{-1} .[\[8\]](#)[\[9\]](#)
- C-O Stretch (Ester): Strong absorption bands in the region of 1100-1300 cm^{-1} .
- NO₂ Stretch (Nitro group): Two distinct strong absorption bands, one asymmetric stretch around 1520-1560 cm^{-1} and a symmetric stretch around 1345-1385 cm^{-1} .[\[8\]](#)[\[9\]](#)
- Aromatic C=C Stretch: Medium to weak absorption bands in the 1450-1600 cm^{-1} region.
- Aromatic C-H Stretch: Absorption bands above 3000 cm^{-1} .

Mass Spectrometry (MS)

Mass spectrometry will confirm the molecular weight of the compound. The mass spectrum is expected to show the molecular ion peak (M^+) corresponding to the calculated molecular weight of 257.24 g/mol. Fragmentation patterns can provide further structural information.

Applications in Research and Drug Development

The unique chemical properties of **2-Nitrophenyl 3-methylbenzoate** make it a valuable tool in several areas of chemical research and drug development.

Intermediate in Organic Synthesis

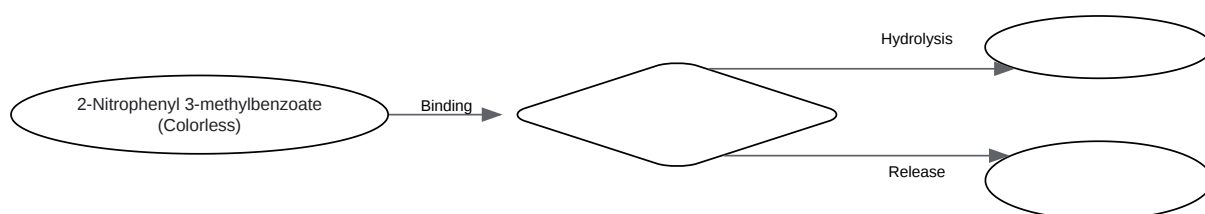
2-Nitrophenyl 3-methylbenzoate can serve as a versatile intermediate for the synthesis of more complex molecules. The nitro group can be reduced to an amino group, which can then be further functionalized.

Peptide Synthesis

Nitrophenyl esters, particularly p-nitrophenyl esters, are well-established activating groups in peptide synthesis.[\[10\]](#)[\[11\]](#)[\[12\]](#) The electron-withdrawing nitro group makes the ester carbonyl carbon more electrophilic and facilitates nucleophilic attack by the amino group of an amino acid or peptide, leading to the formation of a peptide bond. While 2-nitrophenyl esters are also effective, their reactivity might differ slightly from their 4-nitro counterparts.

Enzyme Substrates

Nitrophenyl esters are widely used as chromogenic substrates for various enzymes, especially hydrolases like esterases and lipases.[13][14] The enzymatic hydrolysis of the ester bond releases the nitrophenolate ion, which is intensely colored and can be easily quantified spectrophotometrically to determine enzyme activity.



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Caption: Enzymatic hydrolysis of a nitrophenyl ester.

Safety and Handling

As with any chemical compound, proper safety precautions must be observed when handling **2-Nitrophenyl 3-methylbenzoate**. While a specific safety data sheet (SDS) for this compound is not readily available, the following guidelines are based on the known hazards of similar aromatic nitro compounds and esters.[15][16][17][18]

Table 2: Safety and Handling Guidelines

Aspect	Guideline
Personal Protective Equipment (PPE)	Wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
Ventilation	Work in a well-ventilated area, preferably in a chemical fume hood.
Handling	Avoid inhalation of dust or vapors. Avoid contact with skin and eyes. Wash hands thoroughly after handling.
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents and bases.
Disposal	Dispose of waste in accordance with local, state, and federal regulations.
First Aid	In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. In case of skin contact, wash off with soap and plenty of water. If inhaled, move to fresh air. If swallowed, seek immediate medical attention.

Conclusion

2-Nitrophenyl 3-methylbenzoate, with a molecular weight of 257.24 g/mol, is a compound with significant potential for application in synthetic organic chemistry and biochemical research. This guide has provided a comprehensive overview of its properties, a practical synthesis protocol, methods for its analytical characterization, and its potential applications. By adhering to the outlined safety protocols, researchers can safely and effectively utilize this versatile molecule in their endeavors.

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